

# Introduction: Acknowledging the Utility and Hazard of N-acetyl-2-chloroacetamide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *N*-acetyl-2-chloroacetamide

Cat. No.: B091985

[Get Quote](#)






**N-acetyl-2-chloroacetamide** (CAS No. 17368-73-9) is a valuable reagent in chemical synthesis and various research applications.<sup>[1][2]</sup> As with many reactive chemical intermediates, its utility is matched by a significant hazard profile that necessitates a thorough understanding and implementation of rigorous safety protocols. This guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, providing in-depth, field-proven procedures for the safe handling, storage, and disposal of this compound. The causality behind each recommendation is explained to foster a culture of safety that is both knowledgeable and proactive.

## Hazard Identification and Risk Assessment

A foundational principle of laboratory safety is a comprehensive understanding of the material's intrinsic hazards. **N-acetyl-2-chloroacetamide** presents multiple risks that must be managed through engineering controls, administrative procedures, and personal protective equipment.

## GHS Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating the hazards of chemical products. The classification for **N-acetyl-2-chloroacetamide** is summarized below.<sup>[1][3]</sup>

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed	 alt text
Skin Corrosion/Irritation	2	H315: Causes skin irritation	 alt text
Serious Eye Damage/Irritation	1 / 2A	H318: Causes serious eye damage	 alt text
Skin Sensitization	1	H317: May cause an allergic skin reaction	 alt text
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	 alt text

## Summary of Toxicological Effects

The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

- **Oral Toxicity:** The compound is classified as harmful if swallowed, with an acute oral toxicity of Category 4.[\[1\]](#)[\[3\]](#) Ingestion can lead to significant adverse health effects.
- **Skin and Eye Irritation:** Direct contact causes skin irritation and poses a risk of serious eye damage.[\[1\]](#)[\[3\]](#) The potential for irreversible damage to the eyes necessitates stringent eye protection.
- **Respiratory Irritation:** As a dust or aerosol, **N-acetyl-2-chloroacetamide** can irritate the respiratory tract.[\[1\]](#)[\[3\]](#) This underscores the critical importance of handling the solid material in a well-ventilated area to prevent the generation and inhalation of dust.
- **Sensitization:** The compound is a skin sensitizer, meaning that an initial exposure may not cause a reaction, but subsequent exposures, even to minute quantities, can trigger an allergic response.[\[3\]](#)

## Physical and Chemical Properties

Understanding the physical properties of a chemical is crucial for anticipating its behavior during handling and in the event of a spill.

Property	Value
CAS Number	17368-73-9[2]
Molecular Formula	C <sub>4</sub> H <sub>6</sub> ClNO <sub>2</sub> [2]
Molecular Weight	135.55 g/mol [2]
Appearance	Solid (form may vary)
Solubility	No specific data available, but related compounds have water solubility.[4]

## Exposure Controls and Personal Protection

A multi-layered approach is essential to minimize exposure. This involves a hierarchy of controls, starting with the most effective (engineering controls) and supplementing with personal protective equipment (PPE).

### Engineering Controls

The primary method for controlling exposure to hazardous dusts is through engineering controls.

- Chemical Fume Hood: All weighing and handling of solid **N-acetyl-2-chloroacetamide** must be performed inside a certified chemical fume hood. This is non-negotiable. The hood contains dust and vapors, pulling them away from the user's breathing zone.
- Ventilation: The laboratory should have adequate general ventilation to ensure any fugitive emissions are diluted and removed.[1]

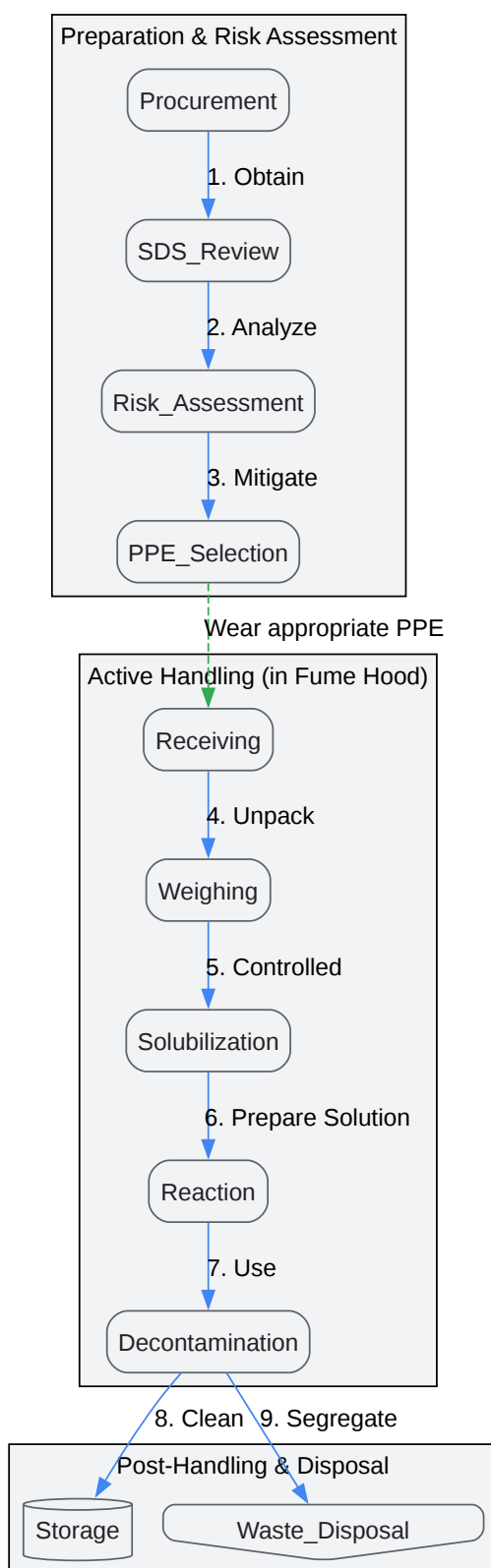
### Personal Protective Equipment (PPE)

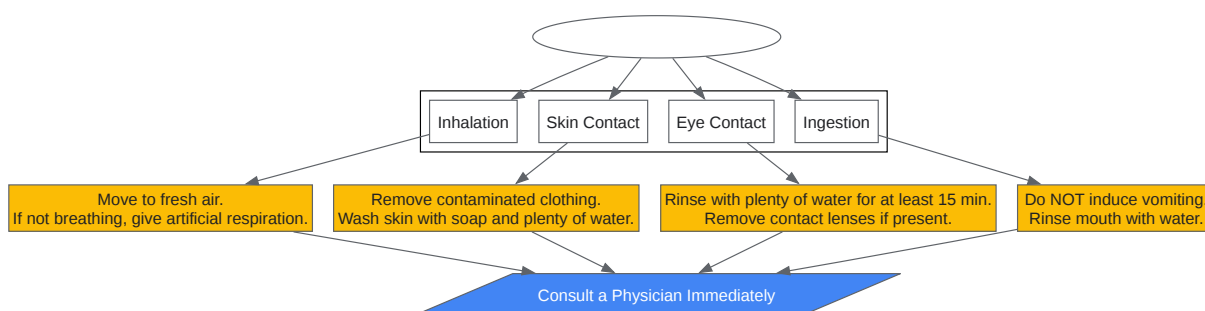
PPE is the last line of defense and must be selected carefully to provide adequate protection.  
[1]

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields and a face shield, or chemical safety goggles.[1]	Required to protect against dust particles and splashes, preventing serious eye damage.
Hand Protection	Chemically resistant gloves (e.g., nitrile). Inspect gloves for tears or holes before each use.	Prevents skin contact, irritation, and potential sensitization. Proper glove removal technique is critical to avoid self-contamination.
Skin/Body Protection	A fully buttoned laboratory coat and closed-toe shoes.	Protects skin from accidental spills and contamination of personal clothing.
Respiratory Protection	Not typically required if work is conducted within a chemical fume hood. If a hood is unavailable or in case of a large spill, a NIOSH-approved respirator with a particulate filter may be necessary.[5]	Prevents inhalation of irritating dust.

## Safe Laboratory Handling and Storage Procedures

Adherence to a standardized workflow is paramount for safety. The following diagram and protocols outline the lifecycle of **N-acetyl-2-chloroacetamide** in the laboratory.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [angenechemical.com](http://angenechemical.com) [[angenechemical.com](http://angenechemical.com)]
- 2. [scbt.com](http://scbt.com) [[scbt.com](http://scbt.com)]
- 3. N-(2-chloroacetyl)acetamide | C<sub>4</sub>H<sub>6</sub>ClNO<sub>2</sub> | CID 2366697 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 4. [chemos.de](http://chemos.de) [[chemos.de](http://chemos.de)]
- 5. ICSC 0640 - 2-CHLOROACETAMIDE [[chemicalsafety.ilo.org](http://chemicalsafety.ilo.org)]
- To cite this document: BenchChem. [Introduction: Acknowledging the Utility and Hazard of N-acetyl-2-chloroacetamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b091985#n-acetyl-2-chloroacetamide-safety-data-sheet-and-laboratory-handling-procedures>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)